

Application Notes and Protocols: Quality Control for CAP-1002 Manufacturing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAP102

Cat. No.: B1178358

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CAP-1002 (deramiocel) is an allogeneic cell therapy product composed of cardiosphere-derived cells (CDCs).[1] It is currently under investigation for the treatment of Duchenne muscular dystrophy (DMD). The therapeutic potential of CAP-1002 is believed to stem from its immunomodulatory, anti-fibrotic, and pro-regenerative properties.[2][3] These effects are primarily mediated by the secretion of extracellular vesicles, including exosomes, which modulate host immune responses, particularly macrophage polarization.[2]

Given the nature of this living cell therapy, stringent quality control (QC) is paramount to ensure product consistency, safety, and efficacy. These application notes provide a comprehensive overview of the key quality control parameters and detailed protocols for the manufacturing of CAP-1002.

I. Summary of Quality Control Parameters

The quality of each CAP-1002 lot must be ensured by a series of release tests that assess its identity, purity, potency, and safety. The following table summarizes the critical quality attributes (CQAs) and the corresponding assays.

Parameter	CQA	Assay	Specification
Identity	Confirmation of Cardiosphere-Derived Cells (CDCs)	Flow Cytometry for Cell Surface Markers	- Positive for: CD105, CD90, CD29- Negative for: CD45, CD34, CD31
Purity	Absence of contaminating cell populations	Flow Cytometry	≥ 95% of cells express the specified identity markers
Viability	Trypan Blue Exclusion or Automated Cell Counter	≥ 85% viable cells	
Potency	Immunomodulatory Activity	Macrophage Co-culture Assay	Demonstration of a statistically significant shift from M1 to M2 macrophage phenotype (e.g., increased IL-10 and decreased TNF-α secretion)
Safety	Sterility	USP <71> Sterility Tests	No microbial growth
Mycoplasma	PCR-based or culture-based assay	Negative for mycoplasma	
Endotoxin	Limulus Amebocyte Lysate (LAL) Test	≤ 5 EU/kg of body weight per dose	

II. Experimental Protocols

A. Identity and Purity Testing: Flow Cytometry

Objective: To confirm the identity of CAP-1002 as cardiosphere-derived cells and assess the purity of the cell population using flow cytometry to detect specific cell surface markers.

Materials:

- CAP-1002 cell suspension
- Phosphate-buffered saline (PBS)
- Fetal Bovine Serum (FBS)
- Fluorescently conjugated monoclonal antibodies:
 - Anti-human CD105 (e.g., PE-conjugated)
 - Anti-human CD90 (e.g., FITC-conjugated)
 - Anti-human CD29 (e.g., APC-conjugated)
 - Anti-human CD45 (e.g., PerCP-conjugated)
 - Anti-human CD34 (e.g., PE-Cy7-conjugated)
 - Anti-human CD31 (e.g., APC-Cy7-conjugated)
 - Isotype control antibodies for each fluorochrome
- Flow cytometer
- Flow cytometry tubes

Protocol:

- Cell Preparation:
 1. Resuspend the CAP-1002 cells to a concentration of 1×10^6 cells/mL in cold PBS containing 2% FBS (staining buffer).
 2. Aliquot 100 μ L of the cell suspension (1×10^5 cells) into each flow cytometry tube.
- Antibody Staining:

1. Add the pre-determined optimal concentration of each fluorescently conjugated antibody to the respective tubes. Include a tube for each isotype control.
 2. Vortex gently and incubate for 30 minutes at 4°C in the dark.
- Washing:
 1. Add 2 mL of staining buffer to each tube and centrifuge at 300 x g for 5 minutes.
 2. Discard the supernatant.
 3. Resuspend the cell pellet in 500 µL of staining buffer.
 - Data Acquisition:
 1. Acquire data on a calibrated flow cytometer. Collect a minimum of 10,000 events for each sample.
 - Data Analysis:
 1. Gate on the viable cell population based on forward and side scatter properties.
 2. For each marker, determine the percentage of positive cells by comparing the fluorescence intensity of the stained cells to the corresponding isotype control.
 3. The identity is confirmed if the cell population is positive for CD105, CD90, and CD29, and negative for CD45, CD34, and CD31.
 4. Purity is determined by the percentage of cells that meet the identity criteria.

B. Potency Testing: Macrophage Co-culture Assay

Objective: To assess the immunomodulatory potency of CAP-1002 by measuring its ability to induce the polarization of macrophages from a pro-inflammatory (M1) to an anti-inflammatory (M2) phenotype.

Materials:

- CAP-1002 cell suspension

- Human monocyte-derived macrophages (MDMs) or a suitable macrophage cell line (e.g., THP-1)
- Lipopolysaccharide (LPS) and Interferon-gamma (IFN- γ) for M1 polarization
- Interleukin-4 (IL-4) and Interleukin-13 (IL-13) for M2 polarization (as controls)
- Cell culture medium (e.g., RPMI-1640)
- Transwell inserts (0.4 μm pore size)
- 24-well cell culture plates
- ELISA kits for human TNF- α and IL-10

Protocol:

- Macrophage Preparation:
 1. Plate macrophages at a density of 2×10^5 cells/well in a 24-well plate and allow them to adhere.
 2. Stimulate the macrophages with LPS (100 ng/mL) and IFN- γ (20 ng/mL) for 24 hours to induce an M1 phenotype.
- Co-culture Setup:
 1. After M1 stimulation, wash the macrophages with fresh medium.
 2. Place Transwell inserts into the wells containing the M1-polarized macrophages.
 3. Seed CAP-1002 cells at a ratio of 1:10 (CAP-1002:macrophage) into the Transwell inserts.
 4. Include control wells:
 - M1 macrophages alone (negative control)
 - M1 macrophages treated with IL-4 (20 ng/mL) and IL-13 (20 ng/mL) (positive control for M2 polarization)

- Incubation:
 1. Co-culture the cells for 48-72 hours.
- Cytokine Analysis:
 1. Collect the culture supernatant from each well.
 2. Measure the concentration of TNF- α and IL-10 in the supernatant using ELISA kits according to the manufacturer's instructions.
- Data Analysis:
 1. Calculate the mean concentrations of TNF- α and IL-10 for each condition.
 2. Potency is demonstrated by a statistically significant decrease in TNF- α and a significant increase in IL-10 in the co-culture wells compared to the M1 macrophage-only control.

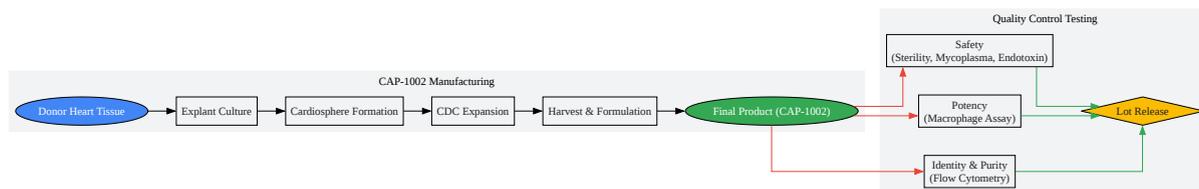
C. Safety Testing

Objective: To ensure the absence of microbial and endotoxin contamination in the final CAP-1002 product.

Protocols:

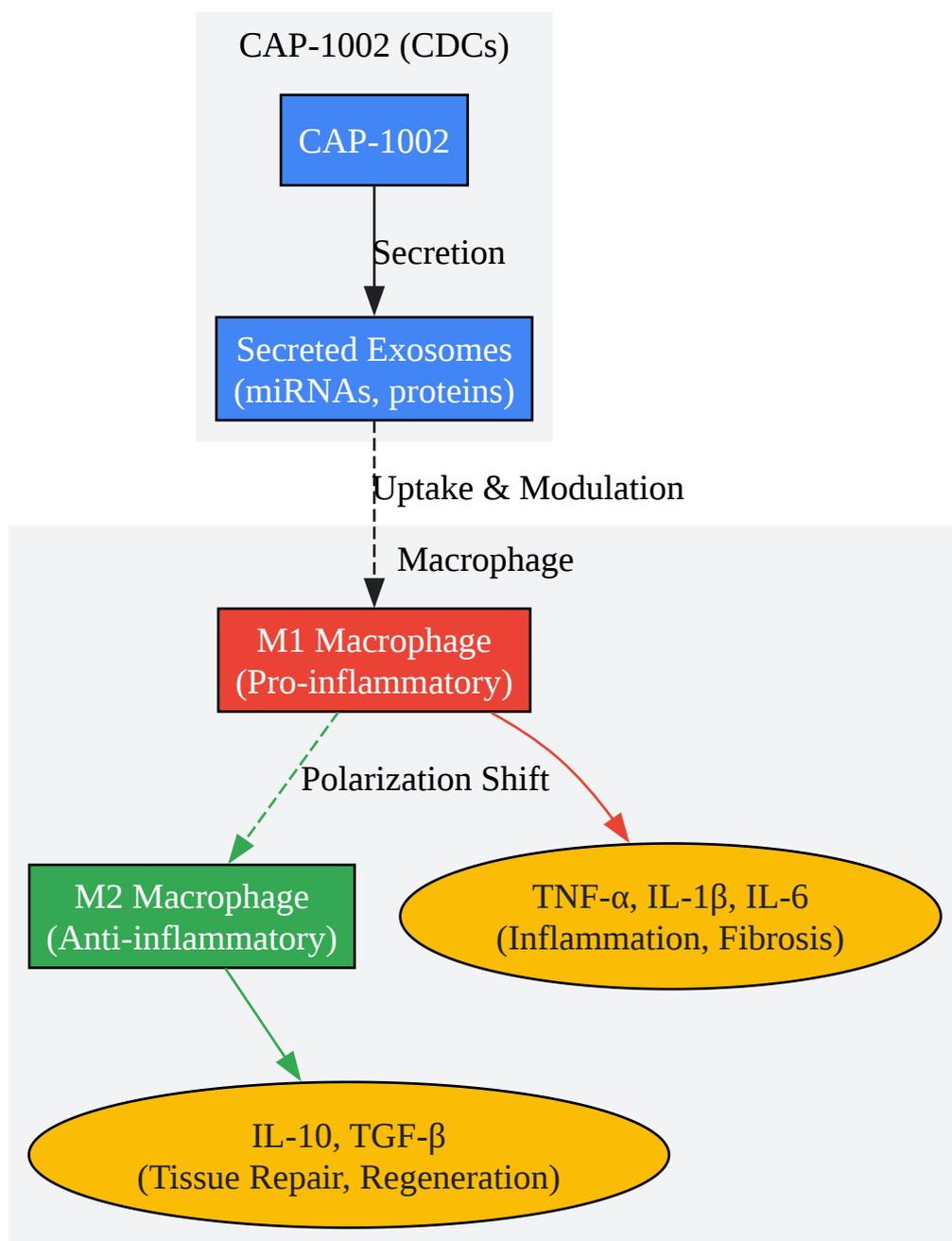
- Sterility Testing: Perform sterility testing according to the United States Pharmacopeia (USP) <71> guidelines. This involves direct inoculation or membrane filtration of the product and incubation in appropriate media to detect bacterial and fungal contamination.
- Mycoplasma Testing: Conduct mycoplasma testing using either a culture-based method or a validated nucleic acid amplification technique (NAT), such as PCR.
- Endotoxin Testing: Perform the Limulus Amebocyte Lysate (LAL) test to quantify the level of bacterial endotoxins. The kinetic chromogenic method is recommended for its sensitivity and quantitative nature.

III. Visualizations



[Click to download full resolution via product page](#)

Caption: CAP-1002 Manufacturing and Quality Control Workflow.



[Click to download full resolution via product page](#)

Caption: CAP-1002 Mechanism of Action via Macrophage Polarization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ahajournals.org [ahajournals.org]
- 2. Capricor Therapeutics Announces Positive Topline Results from Pivotal Phase 3 HOPE-3 Study of Deramioceol in Duchenne Muscular Dystrophy :: Capricor Therapeutics, Inc. (CAPR) [capricor.com]
- 3. contemporarypediatrics.com [contemporarypediatrics.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Quality Control for CAP-1002 Manufacturing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1178358#quality-control-parameters-for-manufacturing-cap-1002]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com